

Application Notes and Protocols: BBO-10203 in Combination with HER2 Inhibitors

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BBO-10203

Cat. No.: B15541566

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Introduction

Human Epidermal Growth Factor Receptor 2 (HER2) is a key driver in a significant portion of breast, gastric, and other cancers.[1][2] Therapies targeting HER2, such as the monoclonal antibody trastuzumab, have significantly improved patient outcomes.[1] However, resistance to these therapies remains a major clinical challenge, often driven by the activation of alternative signaling pathways, most notably the PI3K/Akt/mTOR pathway.[1]

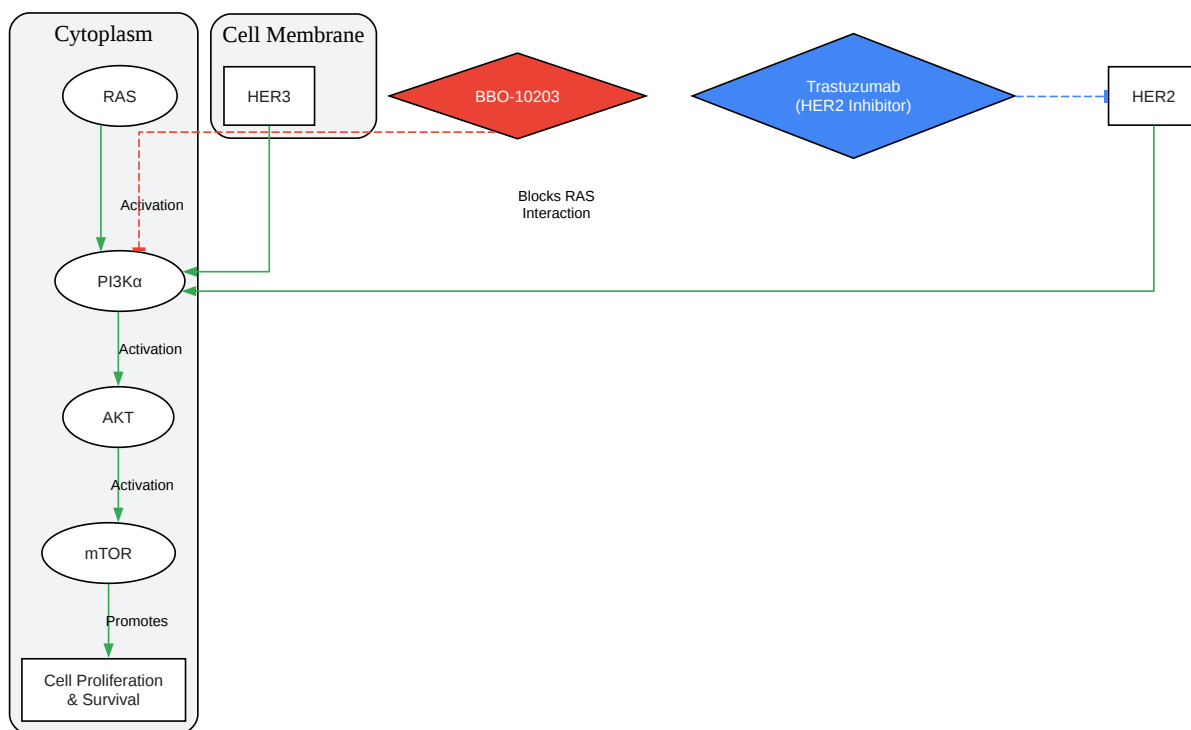
BBO-10203 is a first-in-class, orally bioavailable small molecule that offers a novel approach to overcoming this resistance.[3][4] Instead of directly inhibiting the kinase activity of PI3K α , **BBO-10203** selectively and covalently binds to Cysteine 242 in the RAS-binding domain (RBD) of the p110 α subunit of PI3K α . [3][4] This unique mechanism disrupts the interaction between PI3K α and RAS isoforms (K-RAS, H-RAS, and N-RAS), thereby inhibiting RAS-mediated activation of the PI3K α pathway.[3] A key advantage of this targeted approach is the preservation of insulin-regulated glucose metabolism, mitigating the risk of hyperglycemia often associated with conventional PI3K α inhibitors.[3][4]

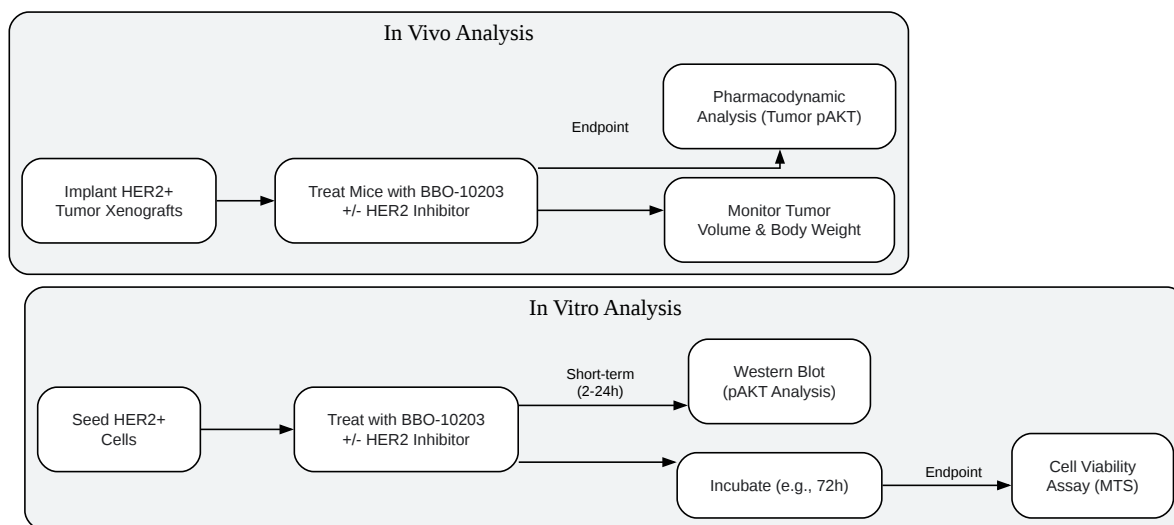
Preclinical studies have demonstrated that the combination of **BBO-10203** with HER2 inhibitors, such as trastuzumab, results in pronounced synergistic antitumor effects in HER2-positive cancer models.[3][5] These application notes provide a summary of the preclinical data and detailed protocols for evaluating the combination of **BBO-10203** and HER2 inhibitors.

Mechanism of Action

HER2, a receptor tyrosine kinase, forms heterodimers with other ErbB family members, with the HER2/HER3 dimer being a potent activator of the PI3K/Akt pathway.[2][6] This signaling cascade is crucial for cell proliferation, survival, and differentiation.[2][7] In HER2-overexpressing cancers, this pathway is often constitutively active.

BBO-10203 intervenes downstream of HER2 activation. By preventing the RAS-mediated activation of PI3K α , **BBO-10203** effectively blocks the signal transduction to AKT, a critical node in the pathway. The combination of a HER2 inhibitor directly targeting the receptor and **BBO-10203** blocking a key downstream signaling pathway creates a dual blockade, leading to a more potent and sustained anti-tumor response.[3]





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- To cite this document: BenchChem. [Application Notes and Protocols: BBO-10203 in Combination with HER2 Inhibitors]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541566/docs#application-notes-and-protocols-bbo-10203-in-combination-with-her2-inhibitors\]](https://www.benchchem.com/product/b15541566/docs#application-notes-and-protocols-bbo-10203-in-combination-with-her2-inhibitors)

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